

Unveiling Albiducin A: A Technical Guide to Its Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Albiducin A*

Cat. No.: *B15567726*

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A comprehensive technical guide detailing the physical and chemical properties of **Albiducin A**, a novel salicylaldehyde antibiotic, is now available for researchers, scientists, and drug development professionals. This document synthesizes the available data on this promising natural product isolated from the ash-tree associated saprotrophic fungus *Hymenoscyphus albidus*.

Albiducin A has emerged as a molecule of interest due to its unique structural features and biological activity. Understanding its fundamental physicochemical characteristics is paramount for its potential development as a therapeutic agent. This guide provides a structured overview of its known properties, supported by experimental details where available.

Physicochemical Characteristics of Albiducin A

The following table summarizes the key physical and chemical properties of **Albiducin A** that have been reported in the primary literature.

Property	Data
Molecular Formula	C ₁₄ H ₁₆ O ₅
Molecular Weight	264.27 g/mol
Appearance	Colorless oil
Optical Rotation	[α] ²⁰ _D +12.5 (c 0.1, MeOH)
UV (MeOH) λ _{max} (log ε)	218 (4.01), 269 (3.45), 337 (3.24) nm
IR (ATR) ν _{max}	3378, 2927, 1656, 1613, 1464, 1261, 1028 cm ⁻¹
HR-ESIMS	m/z [M+H] ⁺ calcd for C ₁₄ H ₁₇ O ₅ : 265.1071; found: 265.1070

Spectroscopic Data

Detailed spectroscopic analysis has been crucial in the elucidation of **Albiducin A**'s structure. The following are the reported Nuclear Magnetic Resonance (NMR) data.

¹H NMR (600 MHz, Methanol-d₄) δ [ppm]

Position	δ (ppm)	Multiplicity	J (Hz)
3	6.78	d	8.6
4	6.74	d	8.6
6	9.69	s	
1'	4.88	d	7.8
2'	3.20	m	
3'	3.35	m	
4'	3.28	m	
5'	3.40	m	
6'a	3.87	dd	11.9, 2.1
6'b	3.67	dd	11.9, 5.6

^{13}C NMR (151 MHz, Methanol- d_4) δ [ppm]

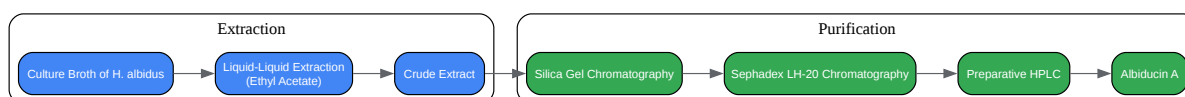
Position	δ (ppm)
1	162.7
2	118.8
3	116.0
4	131.6
5	134.1
6	197.0
1'	104.5
2'	75.1
3'	78.0
4'	71.6
5'	78.1
6'	62.8

Experimental Protocols

The characterization of **Albiducin A** involved a series of meticulous experimental procedures to isolate and identify the compound, as well as to determine its properties.

Isolation and Purification

Albiducin A was isolated from the culture broth of *Hymenoscyphus albidus*. The general workflow for its extraction and purification is outlined below.

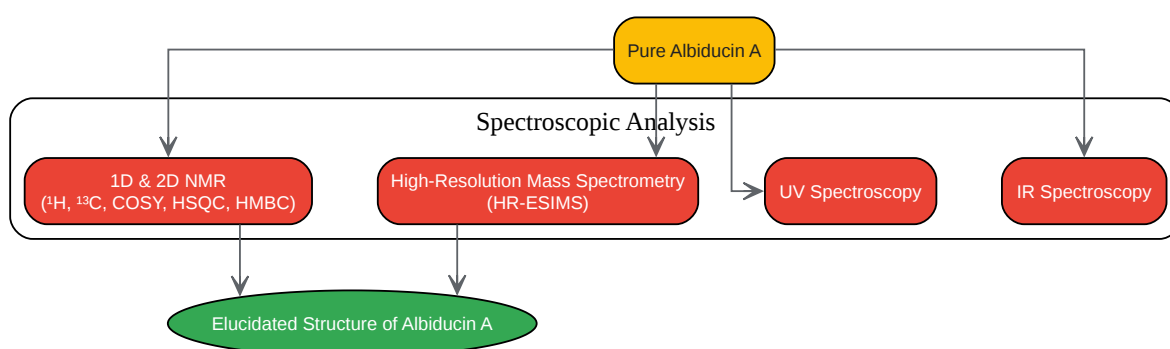


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Figure 1. General workflow for the isolation and purification of **Albiducin A**.

Structure Elucidation

The chemical structure of **Albiducin A** was determined using a combination of spectroscopic techniques.



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Figure 2. Methodologies used for the structural elucidation of **Albiducin A**.

Concluding Remarks

This technical guide provides a foundational understanding of the physicochemical properties of **Albiducin A**. The data presented herein are essential for any further research and development involving this novel antibiotic. As a natural product with interesting biological activities, **Albiducin A** represents a valuable lead for the development of new therapeutic agents. Further studies are warranted to explore its full potential, including its mechanism of action, stability, and formulation development.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com